

GSK6853: Essential Information for Researchers

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Compound Focus: GSK6853

Cat. No.: S529491

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The table below summarizes the core technical data for **GSK6853**, which is a potent, soluble, and highly selective chemical probe for inhibiting the BRPF1 bromodomain [1] [2] [3].

Property	Description / Value
Target	BRPF1 Bromodomain [1] [3]
Bioactivity (pIC ₅₀)	8.1 (TR-FRET assay) [2] [3]
Molecular Weight	409.48 g/mol [2] [3]
Formula	C ₂₂ H ₂₇ N ₅ O ₃ [2] [3]
CAS Number	1910124-24-1 [2]

| **Solubility** | DMSO: 55-81 mg/mL (134.32-197.81 mM) Ethanol: 81 mg/mL (197.81 mM) Water: Insoluble [2] [3] | | **Recommended Cellular Concentration** | ≤ 1 μM (to minimize off-target effects) [2] [3] | | **Key Feature** | >1600-fold selectivity over other tested bromodomains [3] |

Frequently Asked Questions (FAQs)

- **FAQ 1: What is the recommended concentration for cell-based assays?** It is recommended to use **GSK6853** at a concentration **no higher than 1 μM** in cell-based assays. While the compound is highly selective for BRPF1, screening against unrelated assays has shown weak off-target activities at higher

concentrations. Staying at or below 1 μM minimizes the chance of these effects interfering with your results [2] [3].

- **FAQ 2: How should I store and reconstitute GSK6853?** For long-term storage, the powder should be kept at -20°C . Once dissolved in a solvent like DMSO, the stock solution should be stored at -80°C . The solution is stable for approximately one year under these conditions. Always use sterile techniques when handling the solution to prevent contamination [2].
- **FAQ 3: What are the observed effects of GSK6853 on NSCLC cells?** Research shows that **GSK6853** exerts potent antiproliferative effects on non-small cell lung cancer (NSCLC) cells, such as A549 and H1975. The compound inhibits proliferation and colony formation in a dose-dependent manner. Mechanistically, it induces **G0/G1 cell cycle arrest** and promotes **apoptosis** by suppressing the JAK2/STAT3 signaling pathway and downregulating the cell cycle regulator CCNA2 (Cyclin A2) [4].
- **FAQ 4: What is the bioavailability of GSK6853 in animal models?** Pharmacokinetic studies in male CD1 mice show that **GSK6853** has moderate oral bioavailability (22%). The intraperitoneal (IP) route achieves significantly higher bioavailability (85%), making it a suitable administration route for preclinical pharmacodynamic models [2] [3].

Troubleshooting Guide

- **Problem: Inconsistent cellular activity or unexpected toxicity.**
 - **Potential Cause 1: Solvent and Stock Solution Issues.**
 - **Solution:** Ensure **GSK6853** is fully dissolved in a high-quality, sterile DMSO. The final DMSO concentration in your cell culture media should typically not exceed 0.1%. Always prepare a fresh stock solution if the current one has been through multiple freeze-thaw cycles or is not stored at -80°C .
 - **Potential Cause 2: Concentration is too high.**
 - **Solution:** Re-check your dilution calculations. Titrate the compound to find the minimal effective dose in your system, ensuring it does not exceed 1 μM to avoid potential off-target effects [2] [3].
 - **Potential Cause 3: Cell line-specific sensitivity.**
 - **Solution:** The potency of **GSK6853** can vary between different cell lines. Consult the literature for effective concentrations in your specific model (e.g., 25-100 μM was used in

colony formation assays for A549 and H1975 cells [4]) and perform a dose-response curve to determine the optimal concentration.

- **Problem: Low solubility in aqueous buffers.**
 - **Potential Cause: GSK6853** is inherently insoluble in water [3].
 - **Solution:** First, create a concentrated stock solution in DMSO. For *in vivo* studies, use a validated formulation, such as 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline, which can achieve a concentration of 2 mg/mL with sonication [2].

Detailed Experimental Protocols

Here are detailed methodologies for key experiments cited in the research.

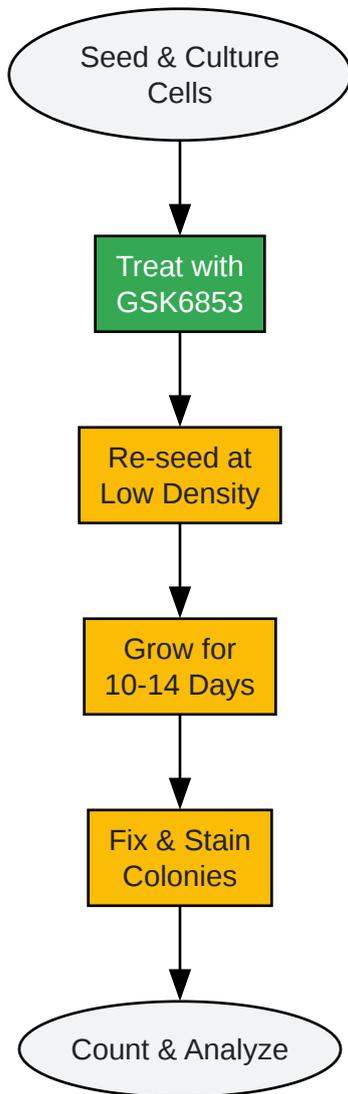
Protocol: Assessing Anti-Proliferative Effects via Colony Formation Assay [4]

Principle: This assay tests the ability of a single cell to proliferate into a large colony over time, measuring the long-term cytotoxic effects of **GSK6853**.

Procedure:

- **Treatment:** Expose cells (e.g., A549 or H1975) to increasing concentrations of **GSK6853** (e.g., 0, 25, 50, 100 μ M).
- **Seeding:** After treatment, trypsinize and seed a low density of cells (e.g., 500 cells/well) into a 6-well plate.
- **Culture:** Allow cells to grow for 10-14 days in a standard culture incubator (37°C, 5% CO₂), refreshing the medium every few days.
- **Fixation and Staining:** After colonies form (defined as >50 cells), carefully aspirate the medium. Fix colonies with 4% paraformaldehyde for 60 minutes, then stain with 0.1% crystal violet for 15 minutes.
- **Quantification:** Rinse the plate, air-dry, and photograph. Manually count the number of colonies in each well.

The workflow can be visualized as follows:



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Protocol: Analyzing Cell Cycle Distribution by Flow Cytometry [4]

Principle: This method uses propidium iodide (PI) to stain cellular DNA content, allowing for the quantification of cell population percentages in different cell cycle phases (G0/G1, S, G2/M).

Procedure:

- **Treatment & Harvesting:** Treat cells with **GSK6853** (e.g., 50 μ M for 24 hours). Harvest both adherent and floating cells.
- **Fixation:** Resuspend the cell pellet in ice-cold 70% ethanol and fix overnight at 4°C.

- **Staining:** The next day, wash cells with PBS to remove ethanol. Resuspend the cell pellet in a PI staining solution containing RNase A (to degrade RNA and prevent false positive signals).
- **Analysis:** Incubate for 30 minutes in the dark at room temperature. Analyze the DNA content using a flow cytometer. The percentage of cells in each cell cycle phase can be quantified using analysis software like FlowJo.

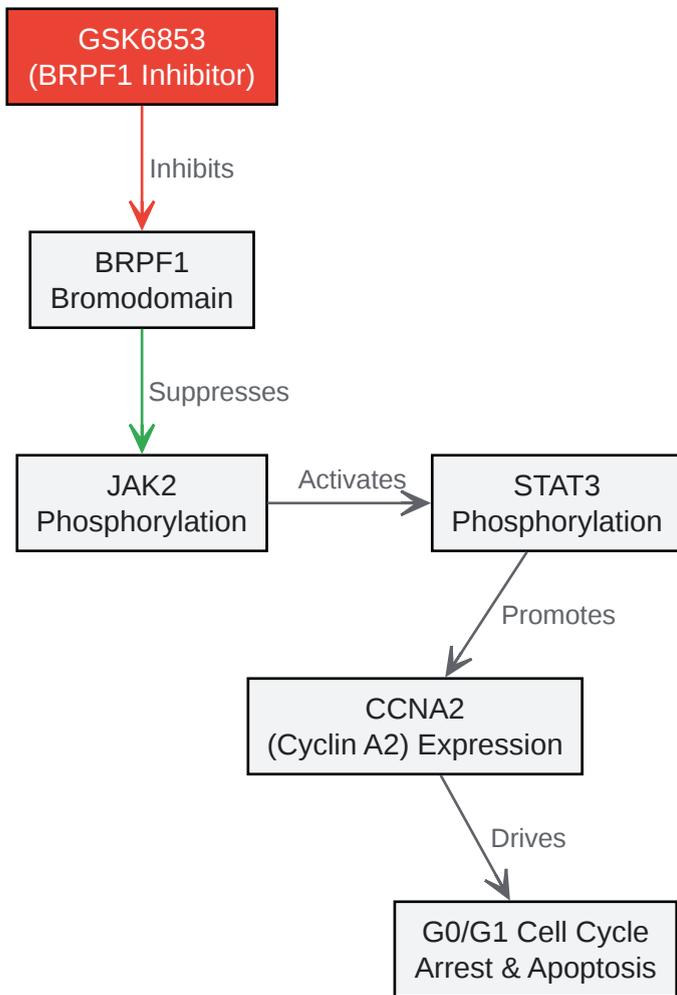
Protocol: Investigating Mechanism via Western Blot [4]

Principle: Western blotting is used to detect changes in protein expression and phosphorylation levels, such as the downregulation of CCNA2 and inhibition of JAK2/STAT3 phosphorylation.

Procedure:

- **Protein Extraction:** Lyse **GSK6853**-treated and control cells using RIPA buffer supplemented with protease and phosphatase inhibitors.
- **Quantification & Separation:** Determine protein concentration using a BCA assay. Separate equal amounts of protein by SDS-PAGE.
- **Membrane Transfer:** Transfer proteins from the gel onto a PVDF membrane.
- **Blocking and Antibody Incubation:** Block the membrane with 5% non-fat milk. Incubate with specific primary antibodies overnight at 4°C.
 - **Key Antibodies:** Anti-Cyclin A2, anti-phospho-JAK2 (Tyr1007/1008), anti-phospho-STAT3 (Tyr705). Use anti-GAPDH or anti-Lamin B1 as a loading control.
- **Detection:** Incubate with HRP-conjugated secondary antibodies. Visualize protein bands using an enhanced chemiluminescence (ECL) detection kit and image the membrane.

The proposed signaling pathway through which **GSK6853** acts in NSCLC cells is summarized below:



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References

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